

# Role of 1-Benzylpiperidin-3-ol as a pharmaceutical intermediate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1-Benzylpiperidin-3-ol**

Cat. No.: **B057625**

[Get Quote](#)

An In-Depth Technical Guide to the Role of **1-Benzylpiperidin-3-ol** as a Pharmaceutical Intermediate

## Introduction: The Strategic Importance of a Versatile Scaffold

In the landscape of modern drug discovery and development, the efficiency of synthesizing complex molecular architectures is paramount. Pharmaceutical intermediates are the foundational building blocks upon which active pharmaceutical ingredients (APIs) are constructed. Among these, **1-Benzylpiperidin-3-ol** has emerged as a particularly valuable and versatile scaffold. Its structure, which features a piperidine ring, a benzyl protecting group, and a reactive hydroxyl group, offers a trifecta of chemical functionality that medicinal chemists can strategically exploit.

This guide provides a technical overview of **1-benzylpiperidin-3-ol**, delving into its synthesis, physicochemical properties, and its critical role in the development of a range of therapeutics. We will explore the causality behind its synthetic routes and its application in creating sophisticated drug molecules, providing field-proven insights for researchers, scientists, and drug development professionals.

## Physicochemical and Structural Properties

**1-Benzylpiperidin-3-ol** is an organic compound belonging to the piperidinol family. The core of its utility lies in its distinct structural features: the piperidine ring, a common motif in centrally active drugs; a benzyl group on the nitrogen, which serves as a robust protecting group that can be removed in later synthetic steps; and a hydroxyl group at the 3-position, providing a key handle for further functionalization. The molecule is chiral, with the carbon bearing the hydroxyl group being a stereocenter. This is of particular importance in modern pharmacology, where the stereospecificity of a drug is often critical to its efficacy and safety.

Table 1: Physicochemical Properties of **1-Benzylpiperidin-3-ol**

Property	Value	Source(s)
CAS Number	14813-01-5	
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	
Molecular Weight	191.27 g/mol	
Appearance	Colorless to light	

- To cite this document: BenchChem. [Role of 1-Benzylpiperidin-3-ol as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b057625#role-of-1-benzylpiperidin-3-ol-as-a-pharmaceutical-intermediate\]](https://www.benchchem.com/product/b057625#role-of-1-benzylpiperidin-3-ol-as-a-pharmaceutical-intermediate)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)